# 3-Chloro-N,2-dimethylaniline hydrochloride as a chemical intermediate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Chloro-N,2-dimethylaniline hydrochloride* |
| *CAS No.:* | *957062-82-7* |
| *Cat. No.:* | *B1418383* |

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# Technical Guide: 3-Chloro-N,2-dimethylaniline Hydrochloride

## A Strategic Intermediate for Targeted Protein Degradation and Agrochemical Synthesis

## Abstract

This technical guide provides an in-depth analysis of **3-Chloro-N,2-dimethylaniline hydrochloride** (CAS 957062-82-7 for the free base variant context), a specialized secondary amine intermediate. While historically rooted in agrochemical precursors, its utility has shifted toward high-value pharmaceutical applications, specifically in the synthesis of Targeted Protein Degraders (TPDs) and Molecular Glues. This document outlines optimized synthesis protocols, downstream reaction pathways, and critical quality control parameters for researchers in medicinal chemistry and process development.

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# Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

**3-Chloro-N,2-dimethylaniline hydrochloride** is the salt form of the N-methylated derivative of 3-chloro-2-methylaniline. Its steric bulk, provided by the ortho-methyl group, combined with the electron-withdrawing chlorine at the meta position, creates a unique electronic profile that modulates metabolic stability in drug scaffolds.

Table 1: Chemical Specifications

| Property | Specification |
|---|---|
| Chemical Name | 3-Chloro-N,2-dimethylaniline hydrochloride |
| Synonyms | N-Methyl-3-chloro-2-methylaniline HCl; 1-Amino-3-chloro-N,2-dimethylbenzene HCl |
| Molecular Formula | $C_8H_{10}ClN$[1][2] · HCl |
| Molecular Weight | 192.09 g/mol (Salt); 155.63 g/mol (Free Base) |
| CAS Number | 957062-82-7 (Free Base reference); 41456-52-4 (Generic N-methyl) |
| Appearance | Off-white to pale beige crystalline solid |
| Solubility | Soluble in DMSO, Methanol, Water (moderate); Insoluble in non-polar organics |
| pKa (Calc.) | ~3.8–4.2 (Conjugate acid) |

# Synthesis & Production Engineering

The synthesis of 3-Chloro-N,2-dimethylaniline requires precise control to prevent over-alkylation to the tertiary amine (N,N-dimethyl). Direct alkylation with methyl iodide or dimethyl sulfate is discouraged due to poor selectivity. The industry-standard method utilizes reductive amination.

## 2.1. Optimized Synthesis Protocol: Reductive Amination

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This protocol ensures mono-methylation selectivity >95%, minimizing the formation of the tertiary amine byproduct.

Reagents:

- Substrate: 3-Chloro-2-methylaniline (CAS 87-60-5)
- Carbon Source: Formaldehyde (37% aq. solution)
- Reductant: Sodium Cyanoborohydride ($NaCNBH_3$) or Sodium Triacetoxyborohydride (STAB)
- Solvent: Acetic Acid / Methanol or DMF (for difficult substrates)

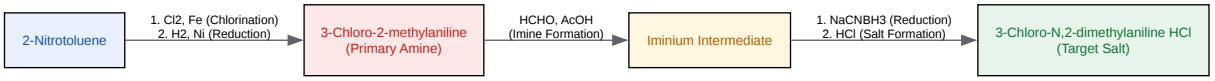
Step-by-Step Methodology:

- Imine Formation: Charge a reactor with 3-chloro-2-methylaniline (1.0 eq) and Methanol (10 vol). Cool to 0°C. Add Acetic Acid (2.0 eq) followed by Formaldehyde (1.1 eq) dropwise. Stir for 1 hour to form the iminium intermediate.
  - Technical Insight: The ortho-methyl group provides steric hindrance, slowing the formation of the imine. Sufficient time must be allowed before reduction.
- Reduction: Add $NaCNBH_3$ (1.5 eq) portion-wise at 0–5°C. The reaction is exothermic; control internal temperature <10°C to prevent runaway side reactions.
- Quench & Workup: After 12 hours, quench with saturated $NaHCO_3$. Extract with Ethyl Acetate.[3]
- Salt Formation: Dissolve the crude oil in diethyl ether. Bubble anhydrous HCl gas or add 4M HCl in dioxane dropwise at 0°C. The hydrochloride salt precipitates immediately.
- Purification: Recrystallize from Isopropanol/Ethanol to remove trace inorganic salts.

## 2.2. Synthesis Pathway Visualization

The following diagram illustrates the conversion from the nitro-precursor to the final hydrochloride salt.

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Figure 1: Step-wise synthesis pathway from commodity precursors to the target N-methylated hydrochloride salt.[4][1][3][5][6][7][8][9]

# Downstream Applications: Targeted Protein Degradation

While historically associated with herbicide synthesis (e.g., analogs of Quinclorac), the modern relevance of 3-Chloro-N,2-dimethylaniline lies in Medicinal Chemistry. It serves as a critical "exit vector" amine for Cereblon (CRBN)-recruiting molecular glues and PROTACs.

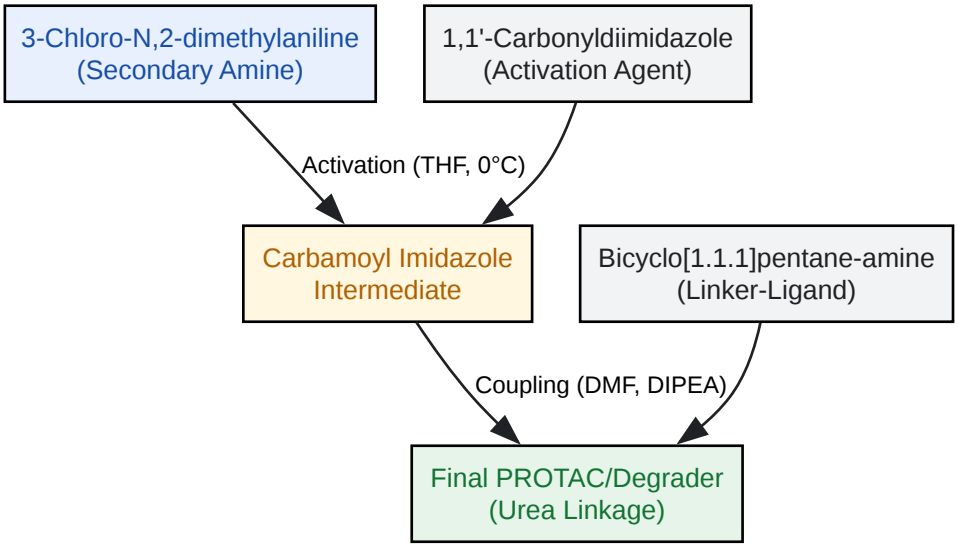
## 3.1. Case Study: CDK2 Degrader Synthesis

Recent patent literature (e.g., WO2024092039) highlights the use of this intermediate to construct urea linkers in degraders targeting Cyclin-Dependent Kinase 2 (CDK2).

- Mechanism: The secondary amine reacts with 1,1'-Carbonyldiimidazole (CDI) or phosgene equivalents to form a carbamoyl chloride or activated imidazole urea.
- Coupling: This activated species is then coupled to a rigid linker (e.g., bicyclo[1.1.1]pentane) attached to the E3 ligase ligand (Thalidomide derivative).
- Role of the Intermediate: The 3-chloro-2-methylphenyl moiety fits into a specific hydrophobic pocket on the target protein surface, enhancing the ternary complex stability required for ubiquitination.

## 3.2. Application Workflow Visualization

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Figure 2: Workflow for incorporating the intermediate into a PROTAC scaffold via urea linkage formation.

## Quality Control & Impurity Profiling

For pharmaceutical applications, purity must exceed 98%.[10] The most common impurity is the tertiary amine (N,N-dimethyl) or unreacted primary amine.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV @ 254 nm.
- Retention Order: Primary Amine < Secondary Amine (Target) < Tertiary Amine.

## Safety & Handling (HSE)

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As a chloroaniline derivative, this compound poses specific toxicological risks.[11][12]

- Acute Toxicity: Harmful if swallowed or inhaled.[12] Potential for Methemoglobinemia (cyanosis) upon overexposure.
- Skin/Eye: Causes serious eye damage and skin irritation.
- Handling:
  - Use in a chemical fume hood.
  - Wear nitrile gloves (double gloving recommended for organic solutions).
  - Emergency: In case of exposure, administer oxygen immediately if signs of cyanosis appear (blue lips/fingernails).
- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at 2–8°C.

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